

Application Notes & Protocols: Growing Single Crystals of Ammonium Cobalt(II) Sulfate

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Compound of Interest

Compound Name: Azanium;cobalt(2+);sulfate;hexahydrate

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Audience: Researchers, scientists, and drug development professionals.

Introduction

Ammonium cobalt(II) sulfate hexahydrate $((\text{NH}_4)_2\text{Co}(\text{SO}_4)_2 \cdot 6\text{H}_2\text{O})$ is a double salt belonging to the family of compounds known as Tutton's salts.[1][2] These salts are characterized by their monoclinic crystal structure and have applications in various fields, including catalysis, electrochemical research, and materials science.[1][2] This document provides detailed protocols for the synthesis of high-quality single crystals of ammonium cobalt(II) sulfate, a compound utilized as a spectroscopic standard, in cobalt plating, and in the ceramics industry.[3] The crystals typically present as pink to red monoclinic prisms.[3][4]

Physicochemical Data

A summary of the key quantitative data for ammonium cobalt(II) sulfate is presented below. This data is essential for understanding the material properties and for designing the crystallization experiments.

Table 1: Physical and Chemical Properties of Ammonium Cobalt(II) Sulfate Hexahydrate

Property	Value
Chemical Formula	$(\text{NH}_4)_2\text{Co}(\text{SO}_4)_2 \cdot 6\text{H}_2\text{O}$ [1]
Molecular Weight	395.23 g/mol [1][3]
Appearance	Pink to red crystalline solid[1][3]
Crystal System	Monoclinic[2][5]
Space Group	$P2_1/a$ or $P2_1/c$ [2][5]
Density	1.902 g/mL at 25°C[3][6]
Decomposition Temp.	~120°C[1][6]
Solubility	Soluble in water, insoluble in alcohol[3][6]

Table 2: Solubility of Ammonium Cobalt(II) Sulfate in Water[7]

Temperature	Solubility (g / 100 g water)
0°C (273.15 K)	~8.92
10°C (283.15 K)	~13.98
20°C (293.15 K)	~19.54

Experimental Protocols

Two primary methods for growing single crystals of ammonium cobalt(II) sulfate are detailed below: slow evaporation and slow cooling.

Protocol 1: Crystal Growth by Slow Evaporation

This is the most common and straightforward method for obtaining single crystals with well-defined faces.[8]

1. Materials and Reagents:

- Cobalt(II) sulfate heptahydrate ($\text{CoSO}_4 \cdot 7\text{H}_2\text{O}$) or hexahydrate ($\text{CoSO}_4 \cdot 6\text{H}_2\text{O}$)

- Ammonium sulfate ((NH₄)₂SO₄)
- Deionized water[1]
- Beakers or crystallizing dishes
- Stirring rod
- Hot plate
- Filter paper
- Nylon thread or fishing line
- Protective gloves and eyewear

2. Saturated Solution Preparation:

- Prepare a stoichiometric mixture of cobalt(II) sulfate and ammonium sulfate. Several literature examples are provided in the table below.

Table 3: Reagent Quantities for Saturated Solution

Cobalt(II) Sulfate	Ammonium Sulfate	Deionized Water	Source
93 g (CoSO ₄ ·6H ₂ O)	46.5 g	400 mL (hot)	[9][10][11]
14.0 g (CoSO ₄ ·7H ₂ O)	6.6 g	32.5 mL	[12]
Stoichiometric amounts	33.43 g	Use minimal hot water	[7]

- Separately dissolve the cobalt(II) sulfate and ammonium sulfate in hot deionized water.[7]
- Combine the two solutions while stirring intensely.[7] Due to the high solubility of the product, it is recommended to use a minimal amount of hot water to ensure saturation.[7]
- Filter the hot, saturated solution to remove any impurities or undissolved solids.

3. Seed Crystal Formation:

- Pour the filtered solution into a clean crystallizing dish or beaker.
- Cover the container with a piece of filter paper to prevent dust contamination while allowing for slow evaporation.
- Leave the solution undisturbed for 24-48 hours. Small seed crystals will form at the bottom of the container as the solvent evaporates.[\[11\]](#)

4. Single Crystal Growth:

- Carefully decant the supernatant solution into a new, clean container.
- Select a single, well-formed, transparent seed crystal from the bottom of the original container.[\[11\]](#)
- Tie the selected seed crystal to a thin nylon thread.
- Suspend the seed crystal in the decanted saturated solution, ensuring it is fully submerged and not touching the sides or bottom of the container.
- Cover the container again and allow the solution to evaporate slowly at a constant temperature (e.g., room temperature). The main crystal will grow in size over several days to weeks.[\[11\]](#)

5. Harvesting and Storage:

- Once the crystal has reached the desired size, carefully remove it from the solution.
- Gently dry the crystal with a soft, lint-free cloth or paper towel.
- To protect the crystal from dehydration and degradation, it can be coated with a clear varnish or stored in a sealed container with a small amount of the mother liquor or in mineral oil.[\[7\]](#)
[\[13\]](#)

Protocol 2: Crystal Growth by Slow Cooling

This method relies on the principle that the solubility of ammonium cobalt(II) sulfate decreases as the temperature is lowered.

1. Saturated Solution Preparation:

- Prepare a saturated solution at an elevated temperature (e.g., 50°C) as described in Protocol 1, Step 2.^[1] It is crucial to ensure the solution is fully saturated at this higher temperature.

2. pH Adjustment (Optional but Recommended):

- For higher quality crystals, adjust the pH of the solution to between 4 and 6 to prevent the hydrolysis of Co^{2+} ions.^[1]
- The addition of a small amount of baking soda (~1g per 100g of solution) can help precipitate impurities like iron salts. The solution should be left to stand and then filtered.^[7]

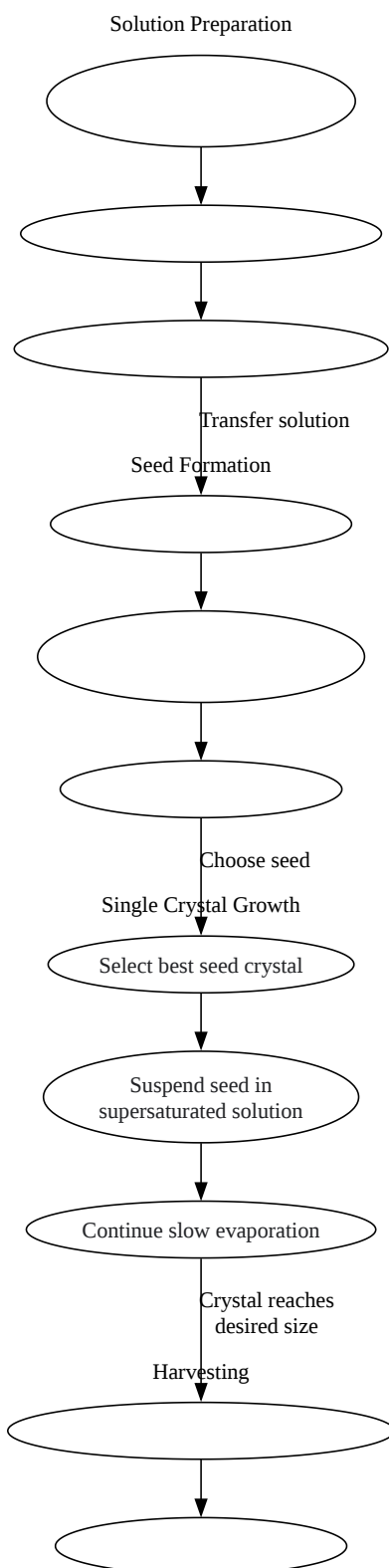
3. Crystal Growth:

- Place the hot, saturated solution in a well-insulated container (e.g., a dewar flask or a styrofoam box) to ensure a very slow cooling rate.
- A controlled cooling rate of 0.1–0.5°C per hour is recommended to enhance crystal quality and minimize impurities.^[1]
- As the solution slowly cools to room temperature, the decreasing solubility will cause the ammonium cobalt(II) sulfate to crystallize out of the solution.

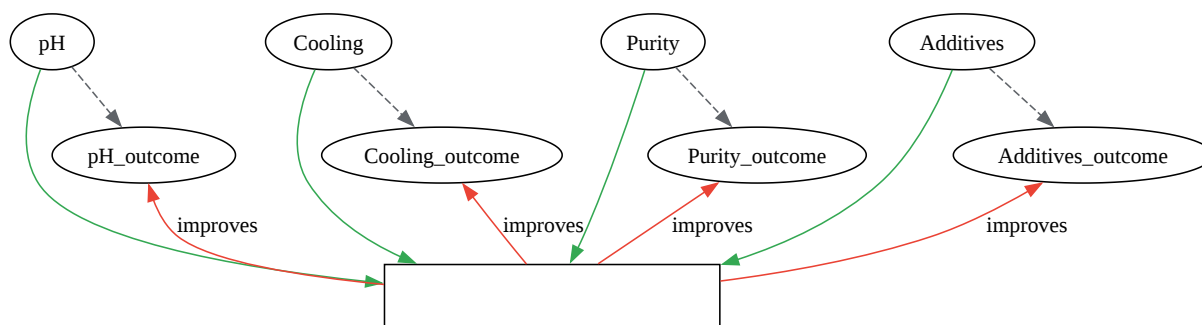
4. Harvesting and Storage:

- Once the solution has reached room temperature and crystal growth has ceased, harvest the crystals as described in Protocol 1, Step 5.

Visualized Workflows and Relationships



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